

Application Notes and Protocols for HIV-1 Inhibitor-28

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Compound of Interest

Compound Name: *HIV-1 inhibitor-28*

Cat. No.: *B12407477*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **HIV-1 inhibitor-28** (also known as compound 14j2), a potent and selective non-nucleoside reverse transcriptase inhibitor (NNRTI). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

HIV-1 inhibitor-28 is a highly potent and selective inhibitor of the wild-type (WT) HIV-1 strain. It functions by targeting the HIV-1 reverse transcriptase (RT), a critical enzyme in the viral replication cycle. Its low cytotoxicity makes it a valuable tool for in vitro studies of HIV-1 replication and for the development of new antiretroviral therapies.

Quantitative Data Summary

The key properties of **HIV-1 inhibitor-28** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Compound Name	HIV-1 inhibitor-28 (compound 14j2)	[1]
CAS Number	2642218-07-1	[2][3][4]
Molecular Formula	C ₂₆ H ₃₂ N ₆ O ₃ S	[2][3][4]
Molecular Weight	508.64 g/mol	[2][3][4]
Mechanism of Action	Non-Nucleoside Reverse Transcriptase Inhibitor (NNRTI)	[1]
EC ₅₀ (WT HIV-1)	58 nM	[1][4]
IC ₅₀ (WT HIV-1 RT)	3.37 μM	[1][4]
CC ₅₀ (MT-4 cells)	38.6 μM	[1][4]

Experimental Protocols

The following protocol details the recommended procedure for preparing a 10 mM primary stock solution of **HIV-1 inhibitor-28**. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials and Equipment

- **HIV-1 inhibitor-28** powder
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile, amber, polypropylene or glass vials
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation of a 10 mM Primary Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution, a common starting concentration for in vitro assays.

Calculation:

To prepare a 10 mM stock solution, the required mass of the compound can be calculated using the following formula:

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$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

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$$\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 508.64 \text{ g/mol} = 5.09 \text{ mg}$$

Step-by-Step Procedure:

- Weighing: Carefully weigh out the calculated amount (e.g., 5.09 mg) of **HIV-1 inhibitor-28** powder using an analytical balance.
- Solubilization: Transfer the powder to a sterile vial. Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the vial.

- **Mixing:** Cap the vial securely and vortex thoroughly for several minutes until the compound is completely dissolved. A brief, gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid overheating.
- **Verification:** Visually inspect the solution to ensure there are no undissolved particulates. The solution should be clear.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the primary stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C in the dark. Properly stored, the DMSO stock solution should be stable for an extended period.

Preparation of Working Solutions

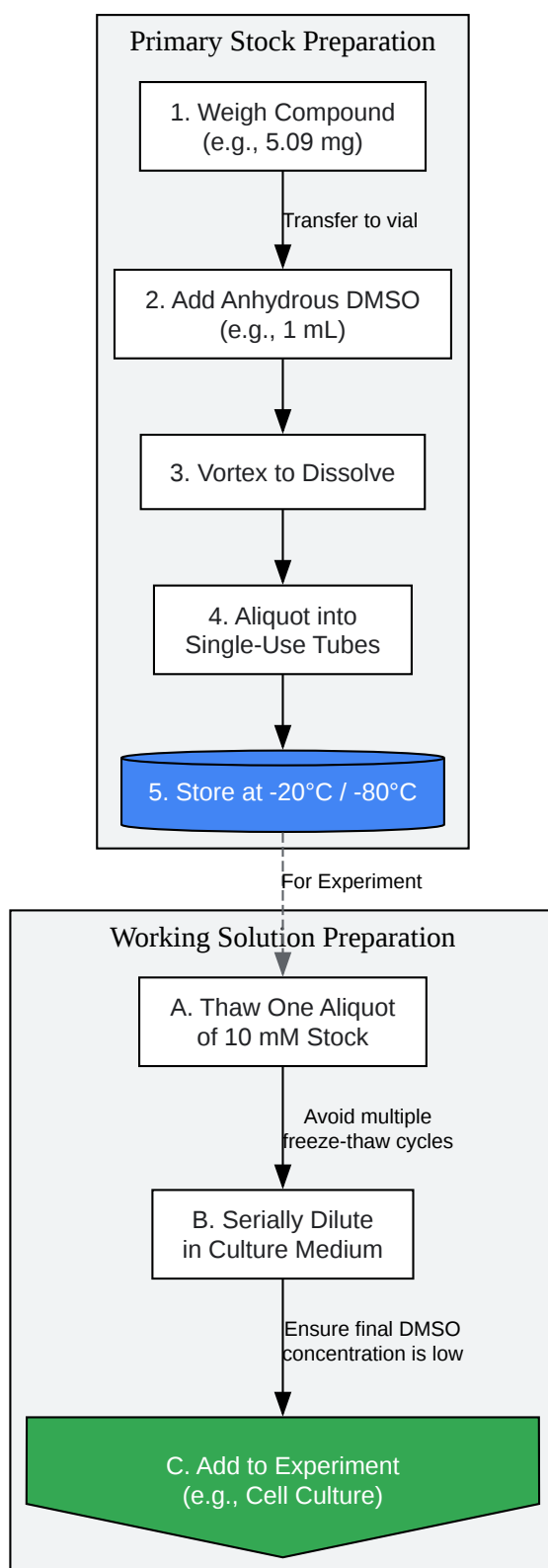
For cell-based assays, the primary DMSO stock solution must be further diluted to the final desired concentration in the appropriate cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity or off-target effects.
- Prepare working solutions fresh for each experiment by performing serial dilutions from the primary stock.
- Due to the improved water solubility of this compound, precipitation in aqueous media is less likely but should still be monitored.[\[1\]](#)

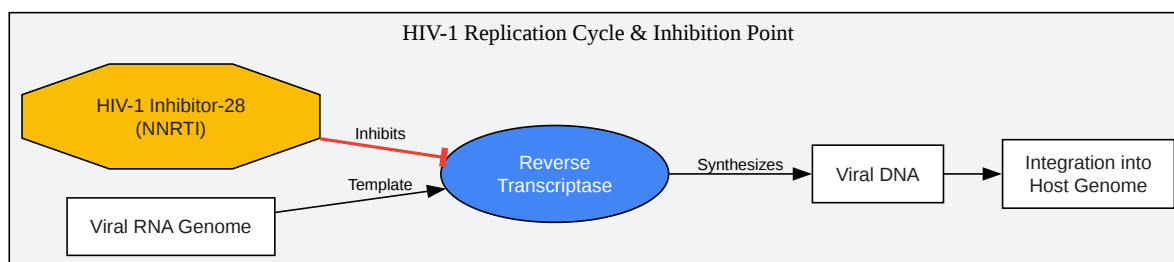
Visualized Workflows

The following diagrams illustrate the key workflows for preparing and using **HIV-1 inhibitor-28** solutions.



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Caption: Workflow for preparing stock and working solutions.



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Caption: Mechanism of action of **HIV-1 Inhibitor-28**.

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